

Application Note: Separation of Ethyl Sulfate using a Charged Surface-C18 Column

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Compound of Interest

Compound Name: Ethyl sulphate

Cat. No.: B1228733

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Abstract

This application note details a robust and reproducible method for the quantitative analysis of ethyl sulfate (EtS) in urine samples using a charged surface-C18 column. Ethyl sulfate is a minor, non-oxidative metabolite of ethanol and serves as a biomarker for alcohol consumption. [1][2][3] Due to its polar nature, retaining and separating EtS on traditional reversed-phase columns can be challenging. [1][2] This method utilizes a charged surface-C18 column, which enhances the retention of polar analytes like EtS, coupled with tandem mass spectrometry for sensitive and selective detection. [1][2][4] The presented protocol, based on a simple "dilute and shoot" sample preparation, demonstrates excellent linearity, reproducibility, and stable retention times, making it suitable for high-throughput clinical research and forensic toxicology applications. [2][4]

Introduction

Ethyl sulfate (EtS) is a direct metabolite of ethanol, formed by the conjugation of ethanol with sulfate. [3] Along with ethyl glucuronide (EtG), it has emerged as a key biomarker for monitoring alcohol consumption and abstinence, detectable in urine for up to 80 hours after intake. [1][2] The high polarity of EtS presents a challenge for traditional reversed-phase liquid

chromatography (RPLC) methods using standard C18 columns, often resulting in poor retention.[\[1\]](#)[\[2\]](#)

Charged surface-C18 columns are a type of modified reversed-phase media that incorporate a positive charge at the surface.[\[4\]](#)[\[5\]](#)[\[6\]](#) This positive charge interacts with anionic analytes like EtS, providing an additional retention mechanism beyond the hydrophobic interactions of the C18 chains. This allows for improved retention and separation of polar compounds without the need for ion-pairing agents, which can suppress mass spectrometry signals.[\[6\]](#)

This application note provides a detailed protocol for the separation and quantification of EtS using an Agilent InfinityLab Poroshell 120 CS-C18 column and an LC/MS/MS system.[\[1\]](#)[\[4\]](#)

Experimental

Instrumentation and Consumables

- LC System: Agilent 1290 Infinity II LC or equivalent[\[4\]](#)
- Mass Spectrometer: Agilent 6470 or Ultivo Triple Quadrupole LC/MS system with Agilent Jet Stream technology[\[4\]](#)
- Analytical Column: Agilent InfinityLab Poroshell 120 CS-C18, 2.1 × 50 mm, 2.7 μm[\[4\]](#)
- Data Acquisition and Analysis Software: MassHunter Software Suite[\[4\]](#)

Reagents and Standards

- Ethyl Sulfate (EtS) and Ethyl Glucuronide (EtG) analytical standards
- Deuterated internal standards (d5-EtS and d5-EtG)
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Methanol, LC-MS grade
- Blank urine matrix for calibrators and quality controls

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the separation of EtS.

Parameter	Value
Analytical Column	Agilent InfinityLab Poroshell 120 CS-C18, 2.1 × 50 mm, 2.7 µm[4]
Mobile Phase A	0.01% Formic Acid in Water[1][4]
Mobile Phase B	Methanol[1]
Flow Rate	0.350 mL/min[1]
Column Temperature	40 °C[1]
Injection Volume	2 µL[1][4]
Needle Wash	IPA:MeOH:ACN:Acetone (50:20:20:10)[1]
Autosampler Temp.	4 °C[1]

Gradient Program:

Time (min)	%B
0.00	2
3.00	50
3.01	98
3.99	98
4.00	2

Mass Spectrometry Conditions

The following table outlines the mass spectrometer settings for the detection of EtS.

Parameter	Value
Ionization Mode	Negative[1]
Drying Gas Temp.	200 °C[1]
Drying Gas Flow	12 L/min[1]
Multiple Reaction Monitoring (MRM)	Specific transitions for EtS and its internal standard

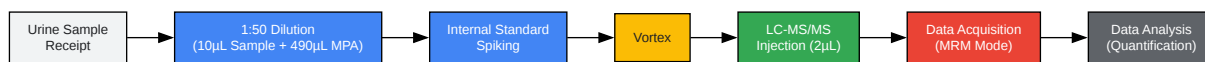
Protocols

Standard and Sample Preparation

- Stock Solutions: Prepare individual stock solutions of EtS and its deuterated internal standard (d5-EtS) in methanol.[4]
- Calibration Standards: Prepare a series of calibration standards by spiking blank urine with the EtS stock solution to achieve the desired concentration range (e.g., 10 to 1,000 ng/mL). [1][4]
- Sample Preparation:
 - For each urine sample, calibrator, or quality control, pipette 10 µL into a sample vial.[4]
 - Add 490 µL of Mobile Phase A (0.01% formic acid in water) to achieve a 1:50 dilution.[4]
 - Add 10 µL of the internal standard solution.[4]
 - Cap the vials and vortex thoroughly.[4]
 - The samples are now ready for injection ("dilute and shoot").[4]

Experimental Workflow

The following diagram illustrates the overall experimental workflow from sample receipt to data analysis.



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Caption: Experimental workflow for ethyl sulfate analysis.

Results and Discussion

Chromatography and Retention

The charged surface-C18 column provided excellent retention and peak shape for the highly polar ethyl sulfate.[1][4] The combination of the C18 ligands and the charged surface allows for a mixed-mode separation mechanism, enhancing the retention of anionic species like EtS.[7] In a study using a 3-minute gradient, EtS was well-retained with a retention factor (k') of 3.5.[2] The method demonstrated stable retention times over 800 injections, highlighting its robustness for high-throughput analysis.[1][2][4]

Quantitative Performance

The method was validated for quantitative performance, and the results are summarized in the table below.

Parameter	Ethyl Sulfate (EtS) Performance
Calibration Range	10 - 1,000 ng/mL[1][4]
Linearity (R^2)	> 0.998[1]
Weighting	1/x[1]

The calibration curve for EtS showed excellent linearity across the specified concentration range.[1][4] The method proved to be highly reproducible over a large number of injections, indicating its suitability for routine analysis.[1][4]

Sample Preparation Optimization

Different sample dilutions (1:10, 1:20, and 1:50) and injection volumes (0.5 to 20 μ L) were evaluated to determine the optimal conditions for peak shape and response.^{[1][4]} A 1:50 dilution with a 2 μ L injection volume was found to yield the best results, minimizing matrix effects while providing sufficient sensitivity.^{[1][2][4]}

Conclusion

This application note presents a validated LC-MS/MS method for the quantitative analysis of ethyl sulfate in urine using a charged surface-C18 column. The key advantages of this method include:

- **Enhanced Retention:** The charged surface-C18 column effectively retains the polar EtS analyte, providing good peak shape and resolution.^{[1][2][4]}
- **Simple Sample Preparation:** A straightforward "dilute and shoot" protocol minimizes sample handling and potential for error.^{[1][4]}
- **Robustness and Reproducibility:** The method demonstrates excellent linearity and stable performance over numerous injections.^{[1][2][4]}
- **High Throughput:** The short run time and simple sample preparation make this method ideal for laboratories with high sample volumes.^[2]

This protocol provides a reliable and efficient solution for researchers, scientists, and drug development professionals involved in alcohol biomarker analysis.

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References

- 1. lcms.cz [lcms.cz]
- 2. msacl.org [msacl.org]

- [3. A High-Performance Liquid Chromatographic–Tandem Mass Spectrometric Method for the Determination of Ethyl Glucuronide and Ethyl Sulfate in Urine Validated According to Forensic Guidelines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. *agilent.com* \[agilent.com\]](#)
- [5. Evaluating C18 stationary phases with a positively charged surface for proteomic LC-MS applications using mobile phase acidified with reduced formic acid concentration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. *elementlabsolutions.com* \[elementlabsolutions.com\]](#)
- [7. *m.youtube.com* \[m.youtube.com\]](#)
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